

(Methyl(diphenyl)silyl)formic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Methyl(diphenyl)silyl)formic acid

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Technical Guide: (Methyl(diphenyl)silyl)formic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(Methyl(diphenyl)silyl)formic acid**, a silicon-containing carboxylic acid. The document details its chemical properties, a representative synthetic protocol, and relevant data for research and development applications.

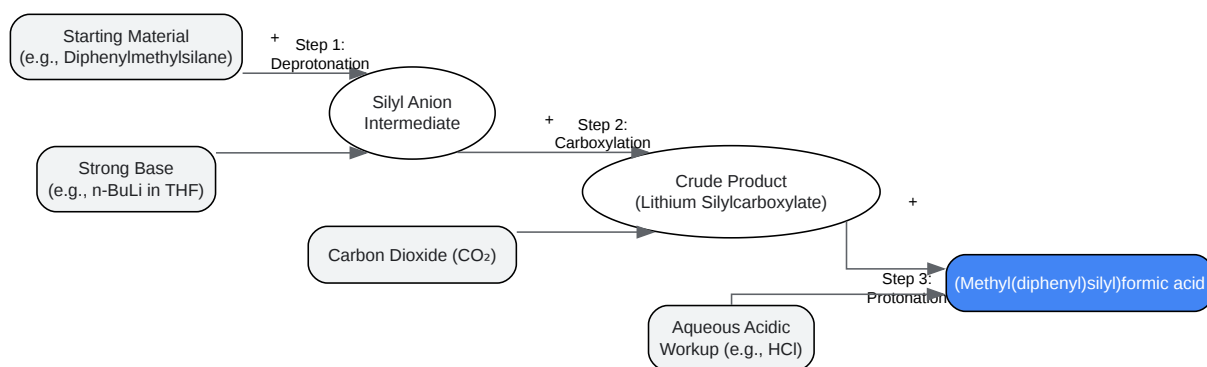
Core Compound Data

All quantitative data for **(Methyl(diphenyl)silyl)formic acid** is summarized in the table below for easy reference.

Property	Value	Citation
Molecular Formula	C ₁₄ H ₁₄ O ₂ Si	[1][2][3]
Molecular Weight	242.35 g/mol	[2]
CAS Number	18414-58-9	[1][2][3]
Melting Point	133-136 °C	[1]
IUPAC Name	methyldiphenylsilanecarboxylic acid	[1]
InChI Key	JGZJTJGZAGJOOE-UHFFFAOYSA-N	[1]

Synthetic Workflow

The following diagram illustrates a representative workflow for the synthesis of α -silyl carboxylic acids, based on general methods described in the literature.



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Caption: A generalized workflow for the synthesis of **(Methyl(diphenyl)silyl)formic acid**.

Experimental Protocols

While a specific protocol for **(Methyl(diphenyl)silyl)formic acid** is not readily available in the cited literature, a representative synthesis can be adapted from general methods for preparing α -silyl carboxylic acids. The following is a plausible experimental protocol.

Synthesis of (Methyl(diphenyl)silyl)formic acid

This procedure is based on the carboxylation of a silyl anion generated from the corresponding silane.

Materials:

- Diphenylmethysilane
- Anhydrous tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes
- Dry carbon dioxide (CO₂) gas or dry ice
- 1 M Hydrochloric acid (HCl)
- Anhydrous sodium sulfate (Na₂SO₄)
- Organic solvents for extraction and purification (e.g., diethyl ether, hexanes, ethyl acetate)

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, a nitrogen inlet, and a septum is charged with diphenylmethysilane and anhydrous THF under a nitrogen atmosphere. The solution is cooled to -78 °C using a dry ice/acetone bath.
- **Deprotonation:** n-Butyllithium solution is added dropwise to the stirred solution via the dropping funnel over 30 minutes. The reaction mixture is stirred at -78 °C for an additional 2 hours to ensure the complete formation of the silyl anion.

- **Carboxylation:** A stream of dry carbon dioxide gas is bubbled through the solution for 1 hour, or the reaction mixture is poured over an excess of crushed dry ice. The reaction is allowed to slowly warm to room temperature overnight.
- **Workup and Extraction:** The reaction is quenched by the slow addition of 1 M HCl until the aqueous layer is acidic. The mixture is transferred to a separatory funnel, and the aqueous layer is extracted three times with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- **Purification:** The solvent is removed under reduced pressure to yield the crude product. The crude **(Methyl(diphenyl)silyl)formic acid** can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) or by column chromatography on silica gel.

Characterization:

The purified product should be characterized by standard analytical techniques:

- **^1H NMR and ^{13}C NMR:** To confirm the chemical structure and purity.
- **FT-IR Spectroscopy:** To identify the characteristic C=O and O-H stretches of the carboxylic acid and the Si-Ph and Si-Me bonds.
- **Mass Spectrometry:** To determine the molecular weight and fragmentation pattern.
- **Melting Point Analysis:** To assess the purity of the crystalline product.

Applications and Further Research

Organosilicon compounds are of increasing interest in medicinal chemistry and drug design. The replacement of a carbon atom with a silicon atom (a "sila-substitution") can modulate a molecule's physicochemical properties, such as lipophilicity, metabolic stability, and bond angles, which in turn can influence its biological activity.

(Methyl(diphenyl)silyl)formic acid serves as a building block for introducing the methyldiphenylsilyl moiety into more complex molecules. Further research could explore the synthesis of derivatives and their evaluation in biological assays to investigate their potential as

therapeutic agents. As of now, specific signaling pathways or drug development applications for this particular compound are not extensively documented in publicly available literature.

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References

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- To cite this document: BenchChem. [(Methyl(diphenyl)silyl)formic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3111626#methyl-diphenyl-silyl-formic-acid-molecular-weight-and-formula]

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